

physical and chemical properties of Fradimycin A

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Fradimycin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fradimycin A, more commonly known as Framycetin or Neomycin B, is a potent aminoglycoside antibiotic with a broad spectrum of activity against Gram-positive and Gramnegative bacteria. This technical guide provides an in-depth overview of the physical and chemical properties of **Fradimycin A**, its mechanism of action, and its influence on cellular signaling pathways. Detailed experimental protocols for its analysis are also presented, along with visualizations to facilitate understanding of its complex interactions.

Physical and Chemical Properties

Fradimycin A is a complex aminoglycoside antibiotic. Its physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of Fradimycin A (Framycetin/Neomycin B)



Property	Value	Reference
Synonyms	Fradimycin A, Framycetin, Neomycin B	[1]
Molecular Formula	C23H46N6O13	[2]
Molecular Weight	614.64 g/mol	[2]
Appearance	White to yellowish-white, hygroscopic powder	[3]
Melting Point	>194°C (decomposes)	[2]
Solubility	Freely soluble in water, very slightly soluble in alcohol, practically insoluble in acetone.	[3]
рКа	12.93 ± 0.70 (Predicted)	[4]
Optical Rotation	+52.5° to +55.5°	[5]

Table 2: Spectral Data of Fradimycin A (Framycetin/Neomycin B)



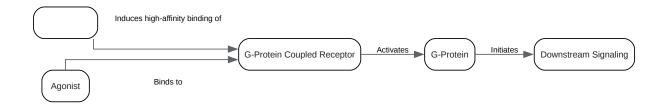
Spectral Data	Key Features	Reference
¹H NMR (D₂O)	Complex spectrum with multiple signals in the carbohydrate region. Key signals include anomeric protons.	[6]
¹³ C NMR (D ₂ O)	Multiple signals corresponding to the sugar moieties and the 2-deoxystreptamine core.	[6]
Mass Spectrometry (ESI+)	[M+H] ⁺ at m/z 615.3. Fragment ions corresponding to the loss of sugar units are observed.	[7][8]
Infrared (IR) Spectroscopy	Broad O-H and N-H stretching bands, C-H stretching, and C-O stretching characteristic of aminoglycosides.	[9][10]

Mechanism of Action and Signaling Pathways Antibacterial Mechanism

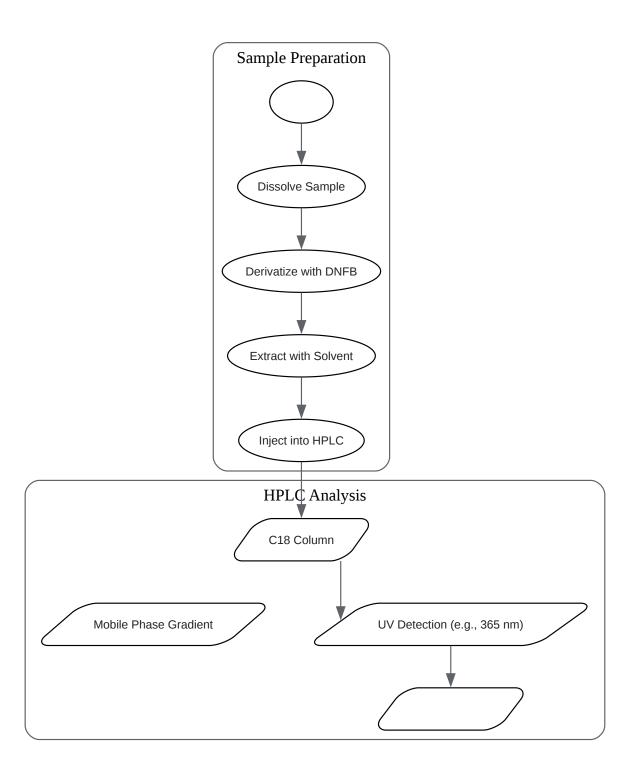
The primary mechanism of action of **Fradimycin A** is the inhibition of bacterial protein synthesis. It binds to the 30S ribosomal subunit, leading to misreading of the mRNA code and the production of non-functional proteins, ultimately resulting in bacterial cell death.[11][12][13]











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